

# physical properties of 1-Dodecene-1,2-<sup>13</sup>C<sub>2</sub>

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## Compound of Interest

Compound Name: 1-Dodecene-1,2-<sup>13</sup>C<sub>2</sub>

Cat. No.: B176414

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An in-depth technical guide to the physical properties and applications of 1-Dodecene-1,2-<sup>13</sup>C<sub>2</sub> is presented below, tailored for researchers, scientists, and drug development professionals.

## Introduction

1-Dodecene-1,2-<sup>13</sup>C<sub>2</sub> is a stable isotope-labeled version of 1-Dodecene, an alpha-olefin.<sup>[1]</sup> Stable isotope labeling involves the substitution of an atom with its heavy isotope, in this case, replacing two <sup>12</sup>C atoms with <sup>13</sup>C atoms at the first and second positions of the dodecene chain. This labeling provides a powerful tool for tracing the molecule through biological or chemical systems without altering its fundamental chemical reactivity.<sup>[2][3]</sup> Such compounds are invaluable in metabolic research, pharmacokinetic studies, and as internal standards for quantitative analysis by mass spectrometry or NMR.<sup>[2][3][4]</sup>

While specific, experimentally determined physical property data for 1-Dodecene-1,2-<sup>13</sup>C<sub>2</sub> is not readily available in the public domain, the properties of its unlabeled counterpart, 1-Dodecene, serve as a very close proxy. The primary differences will be a slight increase in molecular weight and density due to the two heavier carbon isotopes.

## Physical Properties

The physical properties of alkenes are largely determined by their molecular size, with boiling points and densities increasing with the number of carbon atoms.<sup>[5][6]</sup> Alkenes are nonpolar compounds, making them insoluble in water but soluble in nonpolar organic solvents.<sup>[5][6][7]</sup> The following table summarizes the key physical properties of unlabeled 1-Dodecene.

Table 1: Physical Properties of 1-Dodecene (CAS No: 112-41-4)

Property	Value	Notes and References
Molecular Formula	C <sub>12</sub> H <sub>24</sub>	[1][8]
Molecular Weight	168.32 g/mol	For 1-Dodecene-1,2- <sup>13</sup> C <sub>2</sub> , this value is approx. 170.32 g/mol . [8]
Appearance	Clear, colorless liquid	[1][8][9]
Odor	Mild, pleasant odor	[1][8]
Density	0.758 g/mL at 20 °C	[10]
Boiling Point	213-216 °C (at 760 mmHg)	[10][11]
Melting Point	-35 °C	[1][10]
Flash Point	77 °C (171 °F) (Closed Cup)	[1][9]
Solubility	Insoluble in water; Soluble in ethanol, ether, acetone.	[1][8][11]
Vapor Pressure	0.2 mm Hg at 20 °C	[10]
Refractive Index	1.429-1.430 at 20 °C	[8][10]

## Experimental Protocols for Property Determination

Standard methodologies for determining the physical properties of a liquid compound like 1-Dodecene-1,2-<sup>13</sup>C<sub>2</sub> are well-established.

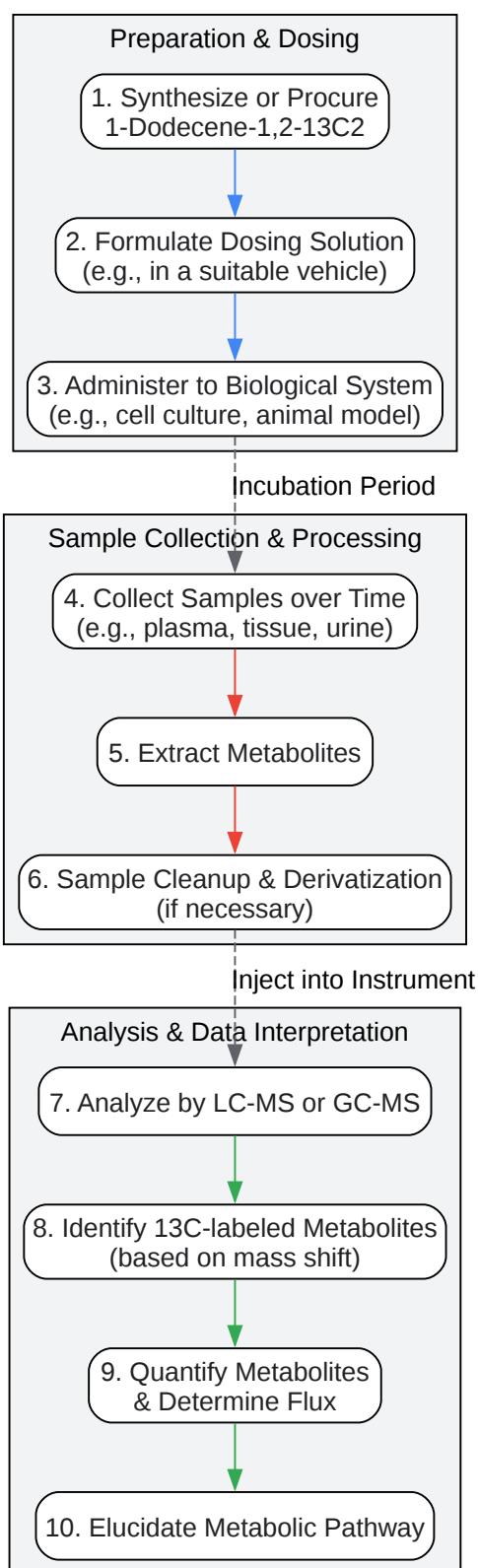
- **Boiling Point Determination:** The boiling point can be determined using a distillation apparatus. The liquid is heated in a flask, and the temperature at which the vapor and liquid phases are in equilibrium at a given pressure is recorded as the boiling point. For small quantities, a micro-boiling point apparatus can be used.
- **Melting Point Determination:** As the melting point is well below room temperature (-35 °C), a cryostat or a specialized low-temperature melting point apparatus is required. The sample is cooled until it solidifies and then slowly warmed, and the temperature at which it transitions from solid to liquid is recorded.

- **Density Measurement:** The density can be measured using a pycnometer (specific gravity bottle) or a digital density meter. This involves accurately measuring the mass of a known volume of the liquid at a controlled temperature (e.g., 20 °C).
- **Solubility Assessment:** Qualitative solubility is determined by adding a small amount of the substance to a solvent (e.g., water, ethanol) and observing whether it dissolves. Quantitative solubility can be determined by creating a saturated solution, separating the undissolved solute, and measuring the concentration of the solute in the solution via techniques like gas chromatography.

## Application in Research: A Hypothetical Workflow

The primary utility of 1-Dodecene-1,2-<sup>13</sup>C<sub>2</sub> is as a tracer to elucidate metabolic pathways or to serve as an internal standard for quantification. For instance, it could be used to study the metabolic fate of alpha-olefins in a biological system, such as a cell culture or an animal model.

The following diagram illustrates a typical experimental workflow for a metabolomics study using this labeled compound.



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